

solubility of cis-2-Tridecenal in different solvents

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Compound of Interest

Compound Name: *cis-2-Tridecenal*

Cat. No.: B15182187

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Core Principles of Aldehyde Solubility

The solubility of an aldehyde in a given solvent is governed by the principle of "like dissolves like." This principle is dictated by the polarity of both the solute (**cis-2-Tridecenal**) and the solvent. Due to the presence of a carbonyl group (C=O), aldehydes possess a degree of polarity. However, they lack the ability to act as hydrogen bond donors, a factor that significantly influences solubility in protic solvents like water.

Cis-2-Tridecenal, a long-chain unsaturated aldehyde, exhibits dual characteristics. The long hydrocarbon tail (C13) is nonpolar and hydrophobic, while the aldehyde functional group introduces a polar region. Consequently, its solubility is limited in highly polar solvents such as water and enhanced in nonpolar organic solvents. Generally, the solubility of aldehydes in water decreases as the length of the carbon chain increases[1][2][3][4][5]. Smaller aldehydes like formaldehyde and acetaldehyde are miscible with water because the polar carbonyl group's influence outweighs that of the small nonpolar alkyl chain[2][4][5].

Solubility Profile of 2-Tridecenal

Precise quantitative solubility data for **cis-2-Tridecenal** is notably scarce in publicly available scientific literature. The majority of existing data pertains to the (E) or trans isomer. It is important to note that cis and trans isomers can exhibit different physical properties, including solubility, due to differences in their molecular shape, polarity, and crystal lattice energy[6][7][8][9][10]. Generally, cis isomers tend to be more soluble in inert solvents compared to their trans counterparts[6][7].

The available qualitative and estimated quantitative data for 2-Tridecenal (isomer not always specified or is the trans form) is summarized in the table below.

Solvent	Temperature (°C)	Solubility	Data Type
Water	25	Insoluble / Very Slightly Soluble[11][12]	Qualitative
Water	25	2.353 mg/L[13]	Estimated Quantitative
Ethanol	Not Specified	Soluble[11][12]	Qualitative
Fixed Oils	Not Specified	Soluble[11][13]	Qualitative
Alcohol	Not Specified	Soluble[12][13]	Qualitative

Experimental Protocols for Solubility Determination

Several methods can be employed to experimentally determine the solubility of a liquid compound like **cis-2-Tridecenal** in various solvents. The choice of method often depends on the volatility of the solute and the desired accuracy.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of non-volatile or slightly volatile compounds.

Methodology:

- **Preparation of a Saturated Solution:** An excess amount of **cis-2-Tridecenal** is added to a known volume of the solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** The undissolved solute is separated from the saturated solution by filtration or centrifugation.

- **Solvent Evaporation:** A precisely measured volume of the clear, saturated solution is transferred to a pre-weighed container. The solvent is then carefully evaporated under controlled conditions (e.g., in a vacuum oven) to leave behind the non-volatile solute.
- **Mass Determination:** The container with the solute residue is weighed. The mass of the dissolved solute is determined by subtracting the initial weight of the empty container.
- **Calculation:** The solubility is then calculated as the mass of the solute per volume or mass of the solvent.

Gas Chromatography (GC) Method

For volatile compounds like aldehydes, gas chromatography is a powerful analytical technique to determine solubility.

Methodology:

- **Preparation of Standard Solutions:** A series of standard solutions of **cis-2-Tridecenal** in a suitable solvent (one in which it is highly soluble and that is compatible with the GC system) are prepared at known concentrations.
- **Calibration Curve:** These standard solutions are injected into the gas chromatograph to generate a calibration curve by plotting the peak area against the concentration.
- **Preparation of Saturated Solution and Dilution:** A saturated solution of **cis-2-Tridecenal** is prepared in the test solvent and allowed to equilibrate. A known volume of the clear supernatant is carefully withdrawn and diluted with the solvent used for the standard solutions.
- **GC Analysis:** The diluted sample is injected into the GC.
- **Quantification:** The concentration of **cis-2-Tridecenal** in the diluted sample is determined from the calibration curve. The solubility in the original test solvent is then calculated by taking the dilution factor into account.

UV-Vis Spectrophotometry Method

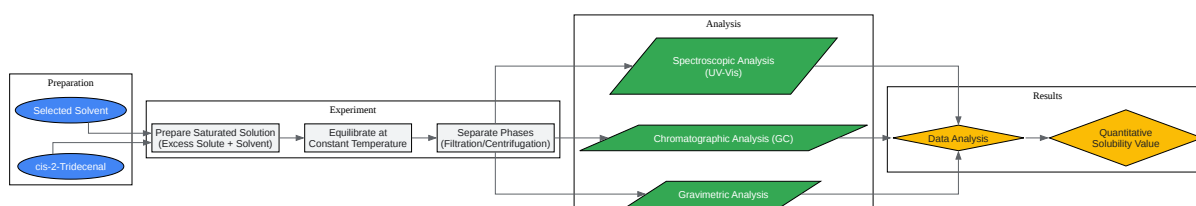
If the aldehyde possesses a chromophore that absorbs in the UV-Vis region, spectrophotometry can be a rapid and sensitive method for solubility determination. α,β -Unsaturated aldehydes, like **cis-2-Tridecenal**, have characteristic UV absorbance.

Methodology:

- **Preparation of Standard Solutions:** A series of standard solutions of **cis-2-Tridecenal** are prepared in the solvent of interest.
- **Calibration Curve:** The absorbance of each standard solution is measured at the wavelength of maximum absorbance (λ_{max}) to create a calibration curve (absorbance vs. concentration).
- **Preparation of Saturated Solution:** A saturated solution is prepared by adding an excess of **cis-2-Tridecenal** to the solvent and allowing it to equilibrate.
- **Filtration and Dilution:** The saturated solution is filtered to remove any undissolved solute. A precise aliquot of the clear filtrate is then diluted to a concentration that falls within the range of the calibration curve.
- **Absorbance Measurement:** The absorbance of the diluted solution is measured.
- **Calculation:** The concentration of the diluted solution is determined from the calibration curve, and the original solubility is calculated considering the dilution factor.

Logical Workflow for Solubility Determination

The following diagram illustrates a generalized workflow for determining the solubility of a compound like **cis-2-Tridecenal**.



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Caption: General experimental workflow for determining the solubility of a chemical compound.

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